

Topanol CA material safety data sheet (MSDS) for labs

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Compound of Interest

Compound Name: Topanol CA

Cat. No.: B1683206

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An In-Depth Technical Guide to **Topanol CA** for Laboratory Professionals

Introduction

Topanol CA, chemically known as 1,1,3-Tris(2-methyl-4-hydroxy-5-tert-butylphenyl)butane, is a high molecular weight hindered phenolic antioxidant.[1][2] It is widely utilized as a stabilizer in various polymer systems, including resins and light-colored rubber products, to protect them from thermal and oxidative degradation.[1][3][4] This guide provides a comprehensive overview of the material's safety data, handling procedures, and emergency protocols, tailored for researchers, scientists, and drug development professionals. An improved, more active grade known as **Topanol CA-SF** has also been developed with better handling and storage properties.[1]

Chemical and Physical Properties

Topanol CA is a white powder.[5] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value
CAS Number	1843-03-4
Molecular Formula	C37H52O3
Molecular Weight	544.81 g/mol [3][5][6]
Appearance	White powder[5]
Initial Melting Point	≥181.0 °C[5]
Purity	≥98%
Ash Content	≤0.1%[5]
Iron (Fe) Content	≤10.0 ppm[5]

Toxicological Data

The toxicological profile of **Topanol CA** indicates specific hazards that require careful management in a laboratory setting. The following table summarizes the key toxicological data.

Endpoint	Result	Species
Acute Oral LD50	> 5000 mg/kg	Rat[7]
Acute Dermal LD50	> 7940 mg/kg	Rabbit[7]
Acute Inhalation LC50 (4h)	12.5 mg/L	Rat[7]
Skin Irritation	Slightly irritating[7]	
Eye Irritation	Non-irritating[7]	
Skin Sensitization	Positive for skin sensitization potential[7]	
Mutagenicity (Ames test)	Negative[7]	
Reproductive/Developmental Toxicity	Suspected of damaging fertility or the unborn child (due to toluene)[7]	

Hazard Identification and Safety Precautions

Topanol CA presents several hazards that necessitate strict adherence to safety protocols. It is crucial to obtain special instructions before use.^[7]

Hazard Statements:

- H315: Causes skin irritation.^[7]
- H317: May cause an allergic skin reaction.^[7]
- H361d: Suspected of damaging the unborn child.^[7]
- H373: May cause damage to organs through prolonged or repeated exposure.^[7]

Dust Explosion Hazard: **Topanol CA** presents a significant dust explosion hazard.^[7] It is imperative to prevent the formation of dust clouds and accumulation of dust on surfaces.^[7]

Dust control equipment should have explosion relief vents or suppression systems.^[7] Use non-sparking tools for handling.^[7]

Dust Explosion Characteristic	Value
Minimum Ignition Energy	< 3 mJ ^[7]
Minimum Ignition Temperature of Dust Cloud	360 - 380 °C ^[7]
Maximum Explosion Pressure	9.2 bar ^[7]
Maximum Rate of Pressure Rise	1172 bar/s ^[7]
Kst Value	318 bar.m/s ^[7]
Minimum Explosible Concentration	25 g/m3 ^[7]

Experimental Protocols: Handling, Storage, and Disposal

Handling Procedures

- Ventilation: Use in a well-ventilated area, preferably under a chemical fume hood.^{[8][9]}

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices.[8] Avoid contact with skin, eyes, and clothing.[8][10] Do not ingest.[8][9]
- Dust Prevention: Minimize dust generation and accumulation.[7] Avoid clearing dust from surfaces with compressed air.[7]

Storage Conditions

- Store in tightly closed original containers in a dry, cool, and well-ventilated place.[8][9]
- Recommended storage temperatures are cool, above 15°C to prevent solidification.[11]
- For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[3] Aliquot the solution to avoid repeated freeze-thaw cycles.[3]
- Keep away from foodstuffs and strong oxidizing agents.[8][11]

Disposal Considerations

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[7]
- Material should be disposed of by an authorized waste disposal contractor to an approved waste disposal site.[11]

Emergency Procedures

First Aid Measures

- Skin Contact: Immediately flush with water for 15 minutes.[7] Wash the contaminated skin with plenty of soap and water.[7] If skin irritation or a rash occurs, seek medical advice/attention.[7] Remove and wash contaminated clothing before reuse.[7]
- Eye Contact: Flush eyes with water for at least 15 minutes.[7] If irritation occurs, seek medical attention.[7]

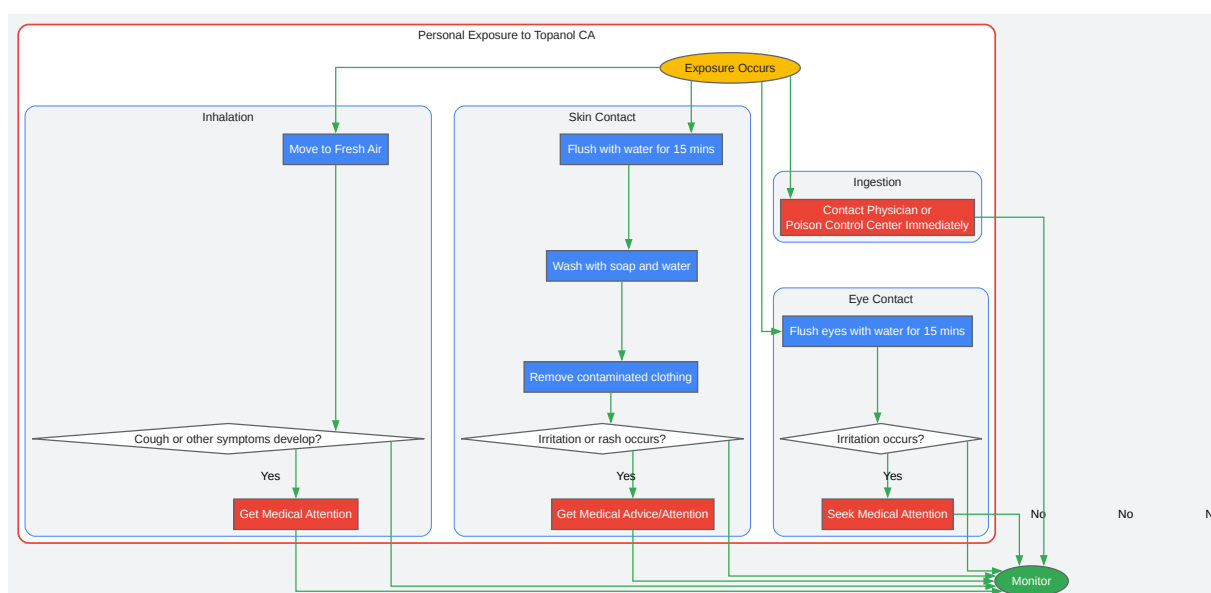
- Inhalation: If exposed to excessive levels, remove to fresh air.[7] Get medical attention if a cough or other symptoms develop.[7] If breathing has stopped, give artificial respiration.[12]
- Ingestion: If swallowed, contact a physician or poison control center immediately.[7] Do NOT induce vomiting.[9]

Accidental Release Measures

- Personal Precautions: Isolate the hazard area and deny entry to unnecessary and unprotected personnel.[7] Wear appropriate PPE.[7]
- Environmental Precautions: Prevent releases to soils, drains, sewers, and waterways.[7]
- Cleanup Procedures: Remove all ignition sources.[7] Ventilate the area of the spill or leak.[7] Carefully scoop up the material to avoid generating dust clouds and place it into an appropriate disposal container.[7] After collecting the material, flush the area with water.[7]

Visualization of Emergency Workflow

The following diagram illustrates the recommended workflow in the event of personal exposure to **Topanol CA**.



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Caption: Emergency first aid procedures for **Topanol CA** exposure.

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